

Personal protective equipment for handling 25-NBD Cholesterol

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Compound of Interest

Compound Name: *25-NBD Cholesterol*

Cat. No.: *B15567299*

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Essential Safety and Handling Guide for 25-NBD Cholesterol

This guide provides immediate safety, operational, and disposal protocols for laboratory personnel handling **25-NBD Cholesterol**. Adherence to these procedures is crucial for ensuring personal safety and proper management of this fluorescent cholesterol analog.

Quantitative Data Summary

For quick reference, the key quantitative properties of **25-NBD Cholesterol** are summarized in the table below.

| Property | Value | Source |
|---------------------|---------------------------------------------------------------|--------------------|
| CAS Number | 105539-27-3 | MedchemExpress.com |
| Molecular Formula | C ₃₃ H ₄₈ N ₄ O ₄ | BOC Sciences |
| Molecular Weight | 564.76 g/mol | BOC Sciences |
| Appearance | Powder | BOC Sciences |
| Purity | >99% | BOC Sciences |
| Storage Temperature | -20°C | BOC Sciences |
| Shelf Life | 1 Year | BOC Sciences |
| Solubility | Soluble in DMSO and DMF | Interchim |

Operational Plan: Step-by-Step Handling Protocol

This section outlines the procedural steps for the safe handling of **25-NBD Cholesterol** from receipt to disposal.

Pre-Handling and Preparation

- Risk Assessment: Before beginning any work, conduct a thorough risk assessment for the planned experiment.
- Area Designation: Designate a specific area for handling **25-NBD Cholesterol**, preferably within a chemical fume hood.
- Gather Materials: Ensure all necessary personal protective equipment (PPE) and spill containment materials are readily available.

Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles or a face shield.
- Hand Protection: Use chemically impermeable gloves (e.g., nitrile).

- **Body Protection:** A lab coat is mandatory. For procedures with a higher risk of splashing, consider additional protective clothing.
- **Respiratory Protection:** If handling the powder outside of a fume hood or if aerosolization is possible, use a NIOSH-approved respirator.

Handling Procedures

- **Weighing:** Handle the solid powder in a well-ventilated area, preferably within a fume hood, to avoid dust formation.
- **Dissolving:** When preparing solutions, add the solvent to the **25-NBD Cholesterol** powder slowly to prevent splashing.
- **General Handling:** Avoid contact with skin and eyes. Do not breathe in dust or vapors. Wash hands thoroughly after handling.

Emergency Procedures

- **Skin Contact:** Immediately wash the affected area with soap and plenty of water.
- **Eye Contact:** Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
- **Ingestion:** If swallowed, rinse mouth with water (only if the person is conscious) and seek immediate medical attention.
- **Spill:** In case of a spill, evacuate the area. Wear appropriate PPE and use an absorbent material to clean up the spill. Collect the waste in a sealed container for disposal.

Disposal Plan

Proper disposal of **25-NBD Cholesterol** and associated waste is critical to prevent environmental contamination.

Waste Segregation

- Solid Waste: Unused **25-NBD Cholesterol** powder and contaminated items (e.g., weigh boats, pipette tips) should be collected in a designated, sealed container labeled as "Hazardous Chemical Waste."
- Liquid Waste: Solutions containing **25-NBD Cholesterol** should be collected in a separate, sealed, and properly labeled "Hazardous Chemical Waste" container. Do not pour down the drain.
- Sharps: Contaminated needles or other sharps must be disposed of in a designated sharps container.

Container Labeling

- All waste containers must be clearly labeled with the words "Hazardous Waste," the full chemical name ("**25-NBD Cholesterol**"), and the primary hazard(s).

Storage of Waste

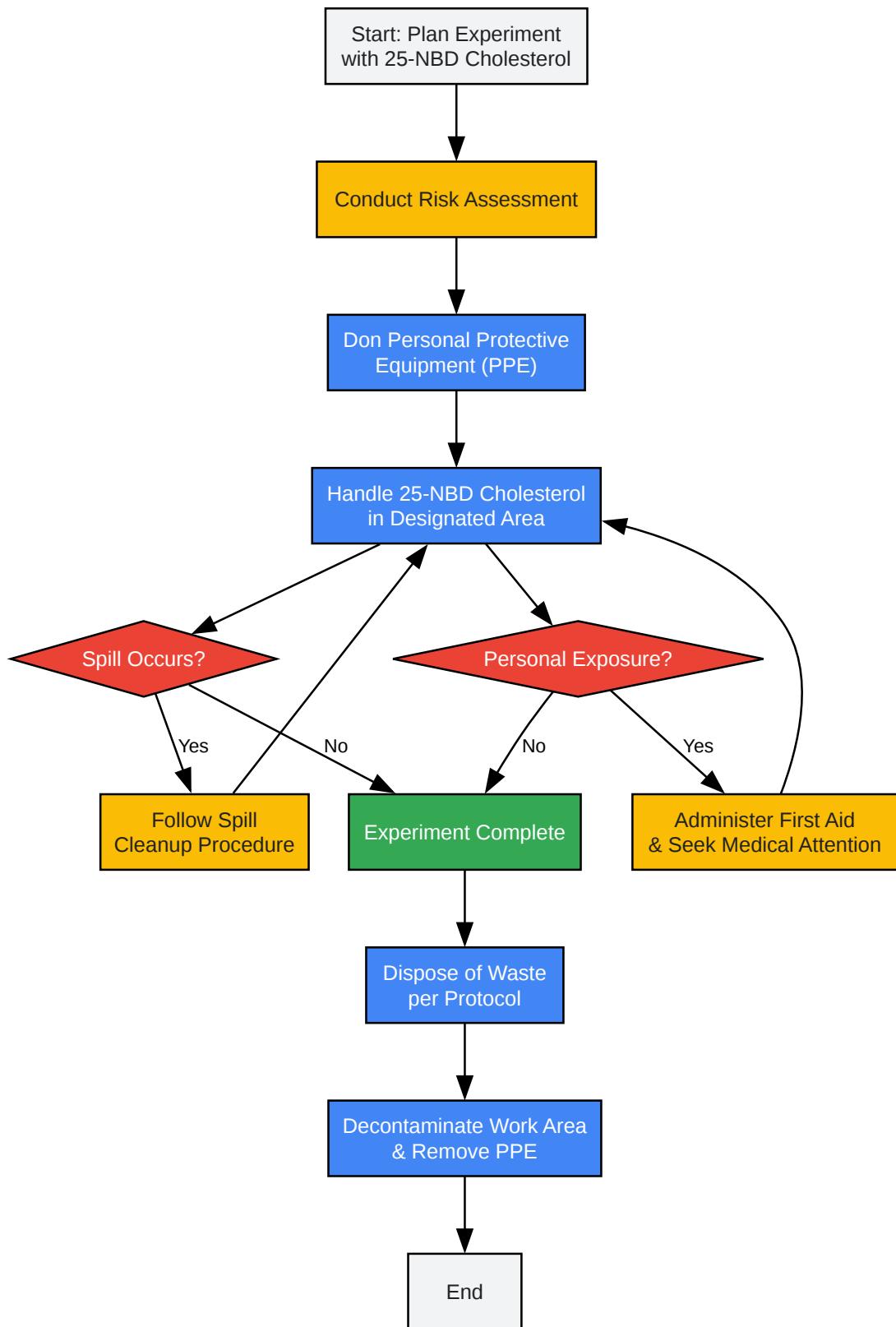
- Store waste containers in a designated satellite accumulation area that is at or near the point of generation.
- Ensure containers are kept closed except when adding waste.

Final Disposal

- Arrange for the collection and disposal of hazardous waste through your institution's Environmental Health and Safety (EHS) office or a certified hazardous waste disposal company.

Safety Workflow Diagram

The following diagram illustrates the key decision points and procedural flow for safely handling **25-NBD Cholesterol** in a laboratory setting.

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Caption: Workflow for Safe Handling of **25-NBD Cholesterol**.

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